

Application Notes and Protocols: Preparation of Acid Yellow 49 Intercalated Layered Double Hydroxides

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Compound of Interest

Compound Name: C.I. Acid yellow 49

Cat. No.: B082540

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Layered double hydroxides (LDHs), also known as hydrotalcite-like compounds, are a class of anionic clays with a unique layered structure. Their general formula is $[M(II)_{1-x}M(III)_x(OH)_2]^{x+}(A^{n-})_{x/n} \cdot mH_2O$, where M(II) and M(III) are divalent and trivalent metal cations, respectively, and A^{n-} is an interlayer anion. The ability to exchange the interlayer anion allows for the intercalation of various guest molecules, including dyes, drugs, and corrosion inhibitors.

Acid Yellow 49 (AY49) is an anionic azo dye. The intercalation of AY49 into the interlayer space of LDHs can enhance its thermal and photostability, and the resulting hybrid material can be utilized in various applications such as the development of advanced coatings with corrosion-inhibiting properties and novel drug delivery systems. This document provides detailed protocols for the synthesis of AY49-intercalated LDHs and their characterization.

Data Presentation

The following tables summarize the key quantitative data obtained from the characterization of pristine and AY49-intercalated LDHs.

Table 1: Structural Properties of Pristine and AY49-Intercalated LDHs

Material	Basal Spacing (d_{003}) (nm)	Interlayer Gallery Height (nm)
ZnAl-NO ₃ -LDH	0.88	0.40
ZnAl-AY49-LDH	2.51	2.03
MgAl-CO ₃ -LDH	0.765	0.285

Note: Data for ZnAl-AY49-LDH is based on reported values. Data for MgAl-CO₃-LDH is provided as a common reference.

Table 2: Thermal and Adsorption Properties of Dye-Intercalated LDHs

Material	Decomposition Temp. (°C)	Adsorption Capacity (mg/g)
Acid Yellow 42	Not specified	330.0 (on MgAl-LDH)
Calcined MgAl-LDH for AY42	>400 (LDH structure collapse)	1266 (due to memory effect)[1]
Acid Yellow 36	Not specified	412.55 (on MgAl-LDH)

Note: Specific thermal decomposition temperatures and adsorption capacities for AY49-LDH are not readily available in the cited literature. The data for similar acid dyes (Acid Yellow 42 and 36) are presented as a reference. The enhanced adsorption capacity of calcined LDH is attributed to the reconstruction or "memory effect".[1]

Experimental Protocols

Synthesis of ZnAl-NO₃-LDH Precursor (Co-precipitation Method)

This protocol describes the synthesis of a ZnAl-LDH with nitrate as the interlayer anion, which can be subsequently used for ion-exchange with AY49.

Materials:

- Zinc nitrate hexahydrate (Zn(NO₃)₂·6H₂O)

- Aluminum nitrate nonahydrate ($\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Sodium nitrate (NaNO_3)
- Deionized water

Procedure:

- Prepare a 200 mL aqueous solution containing 0.5 M Zinc nitrate hexahydrate and 0.25 M Aluminum nitrate nonahydrate ($\text{M}^{2+}:\text{M}^{3+}$ ratio of 2:1).
- Prepare a 2 M sodium nitrate solution.
- Slowly add the mixed metal nitrate solution dropwise to the sodium nitrate solution under vigorous stirring.
- Maintain the pH of the mixture at a constant value of 10.0 by the dropwise addition of a 2 M NaOH solution.
- Age the resulting slurry at 65°C for 24 hours.
- Wash the precipitate repeatedly with deionized water by centrifugation until the pH of the supernatant is neutral (pH 7).
- Dry the obtained white powder in an oven at 60°C for 48 hours.

Intercalation of Acid Yellow 49 into LDH

Two primary methods for the intercalation of AY49 into the LDH structure are co-precipitation and ion exchange.

In this method, the AY49 anion is present during the formation of the LDH layers.

Materials:

- Magnesium nitrate hexahydrate ($\text{Mg}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)

- Aluminum nitrate nonahydrate ($\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$)
- Acid Yellow 49 (AY49)
- Sodium hydroxide (NaOH)
- Deionized water

Procedure:

- Prepare a 100 mL aqueous solution of Acid Yellow 49 (4.50 mmol).
- Prepare a separate 25.0 mL aqueous solution containing Magnesium nitrate hexahydrate (5.40 mmol) and Aluminum nitrate nonahydrate (1.80 mmol) ($\text{Mg}^{2+}:\text{Al}^{3+}$ ratio of 3:1).
- Add the mixed metal nitrate solution dropwise to the AY49 solution under vigorous stirring and a nitrogen atmosphere to prevent carbonate contamination.
- Maintain the pH of the solution at a constant value of 10.0 by the dropwise addition of a NaOH solution.
- Age the resulting slurry at 65°C for 24 hours.
- Wash the resulting yellow precipitate with deionized water by centrifugation until the pH is neutral.
- Dry the final product in an oven.

This method involves replacing the interlayer anions of a pre-synthesized LDH with AY49 anions.

Materials:

- Pre-synthesized $\text{ZnAl-NO}_3\text{-LDH}$
- Acid Yellow 49 (AY49)
- Deionized water

Procedure:

- Disperse the ZnAl-NO₃-LDH precursor in a solution of Acid Yellow 49.
- Stir the suspension at room temperature for 24 hours to allow for the ion exchange to occur.
- Collect the solid product by filtration or centrifugation.
- Wash the product thoroughly with deionized water to remove any physisorbed dye molecules.
- Dry the AY49-intercalated LDH in an oven.

Characterization of AY49-Intercalated LDH

a) Powder X-ray Diffraction (XRD):

- Purpose: To determine the crystalline structure and measure the basal spacing (d-spacing) of the LDH, which confirms the intercalation of AY49.
- Procedure: Obtain the XRD pattern of the powder sample. The (003) reflection peak is used to calculate the basal spacing using Bragg's law. An increase in the d-spacing of the AY49-LDH compared to the precursor LDH indicates successful intercalation.

b) Fourier Transform Infrared Spectroscopy (FTIR):

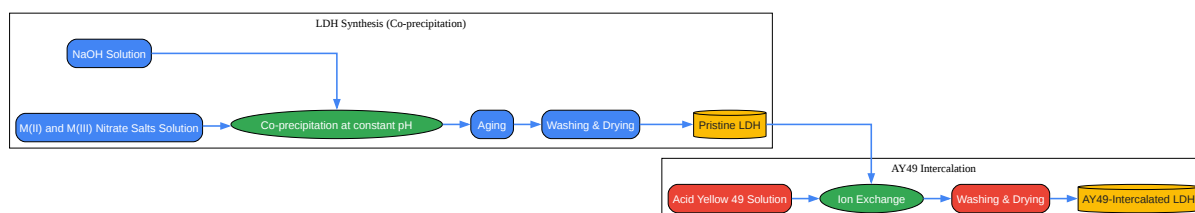
- Purpose: To identify the functional groups present in the sample and confirm the presence of AY49 in the LDH interlayer.
- Procedure: Record the FTIR spectrum of the sample. The disappearance of the characteristic absorption band of the original interlayer anion (e.g., NO₃⁻ at around 1384 cm⁻¹) and the appearance of characteristic bands of AY49 confirm successful intercalation.

c) Thermogravimetric Analysis (TGA):

- Purpose: To evaluate the thermal stability of the intercalated dye.

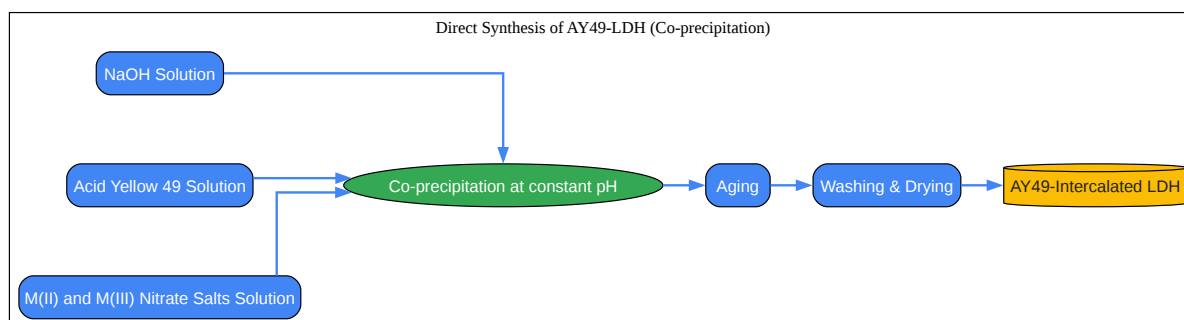
- Procedure: Heat the sample under a controlled atmosphere and measure the weight loss as a function of temperature. An increase in the decomposition temperature of the dye in the LDH compared to the pure dye indicates enhanced thermal stability.

Mandatory Visualizations



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Caption: Workflow for the synthesis of AY49-intercalated LDH via the ion-exchange method.



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Caption: Workflow for the direct synthesis of AY49-intercalated LDH via the co-precipitation method.

Applications

The intercalation of AY49 into LDHs opens up possibilities for various applications, primarily leveraging the enhanced stability of the dye and the anion-exchange properties of the LDH host.

Corrosion Inhibition

AY49-intercalated LDHs can be incorporated into polymer coatings to provide active corrosion protection for metal substrates. The LDH acts as a nanocontainer for the corrosion-inhibiting AY49 anions. When the coating is exposed to a corrosive environment (e.g., containing chloride ions), an ion-exchange process is triggered, leading to the release of the AY49 anions, which then inhibit the corrosion process at the metal surface.

Protocol for Evaluating Corrosion Inhibition Performance:

- Coating Preparation: Disperse the AY49-LDH powder into a polymer matrix (e.g., epoxy resin) and apply it to a metal substrate (e.g., steel or aluminum alloy).
- Electrochemical Testing:
 - Immerse the coated and uncoated (control) metal samples in a corrosive solution (e.g., 3.5 wt% NaCl solution).
 - Perform electrochemical impedance spectroscopy (EIS) and potentiodynamic polarization tests at regular intervals to monitor the corrosion resistance of the coatings.
 - An increase in the polarization resistance and a decrease in the corrosion current density for the AY49-LDH coated sample compared to the control indicate effective corrosion inhibition.
- Salt Spray Test:
 - Expose the coated samples to a salt spray environment according to standard protocols (e.g., ASTM B117).
 - Visually inspect the samples for signs of corrosion (e.g., rusting, blistering) over time to assess the long-term protection performance.

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References

- 1. repositorio.unesp.br [repositorio.unesp.br]
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